

Biological Activities of Apigenin 7-glucuronide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Apigenin 7-glucuronide*

Cat. No.: *B1238885*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apigenin 7-glucuronide (A7G), a prominent flavonoid and a major metabolite of apigenin, has garnered significant scientific interest for its diverse pharmacological activities. Found in various plants, A7G demonstrates notable anti-inflammatory, anti-cancer, and neuroprotective properties.^[1] This technical guide provides a comprehensive overview of the biological activities of **Apigenin 7-glucuronide**, presenting quantitative data, detailed experimental protocols, and visualizations of key signaling pathways to support further research and drug development endeavors.

Anti-inflammatory Activity

Apigenin 7-glucuronide has been shown to exert potent anti-inflammatory effects by modulating key signaling pathways and reducing the production of pro-inflammatory mediators.^[1]

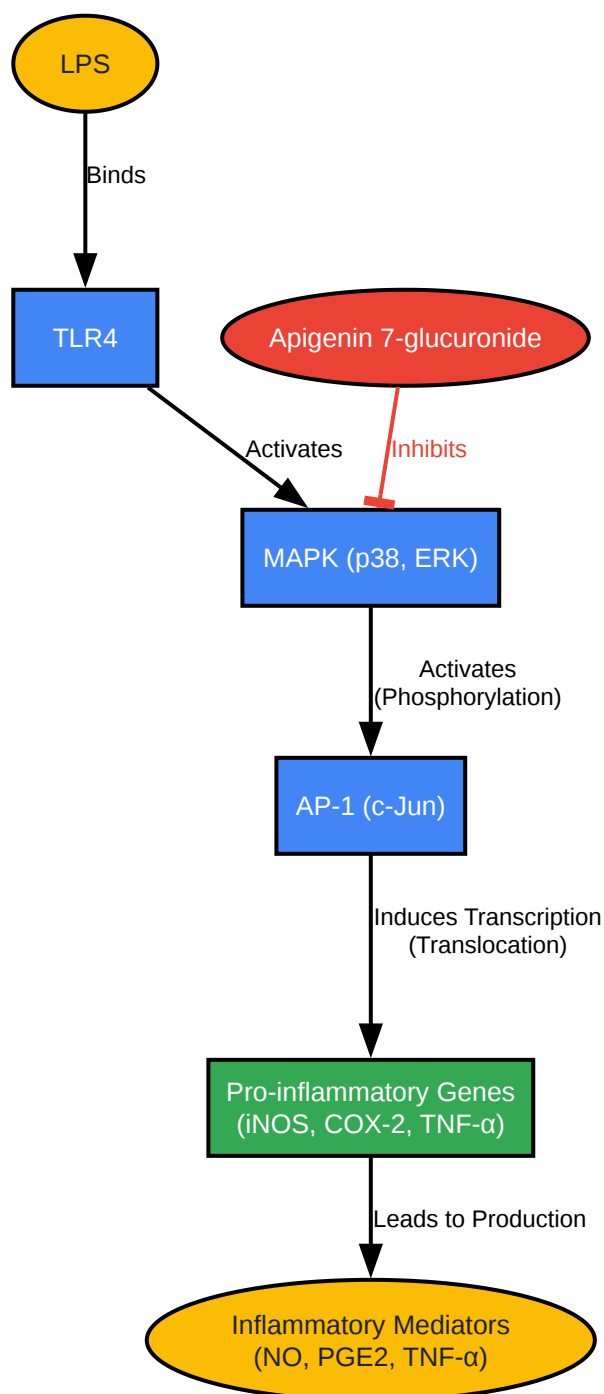
Quantitative Data: Anti-inflammatory Effects

The inhibitory effects of **Apigenin 7-glucuronide** on various inflammatory markers are summarized below.

Cell Line	Mediator	A7G Concentration (μM)	Observed Effect	Reference
RAW 264.7	Nitric Oxide (NO)	100	Significant Inhibition	[1]
RAW 264.7	Prostaglandin E2 (PGE2)	100	Significant Inhibition	[1]
RAW 264.7	Tumor Necrosis Factor-alpha (TNF-α)	10, 50, 100	Dose-dependent Inhibition	[2]
RAW 264.7	iNOS mRNA	10, 50, 100	Dose-dependent Suppression	[2]
RAW 264.7	COX-2 mRNA	10, 50, 100	Dose-dependent Suppression	[2]

Signaling Pathway: Inhibition of LPS-Induced Inflammation

Apigenin 7-glucuronide inhibits the lipopolysaccharide (LPS)-induced inflammatory response by targeting the Mitogen-Activated Protein Kinase (MAPK) and Activator Protein-1 (AP-1) signaling pathways.[2]

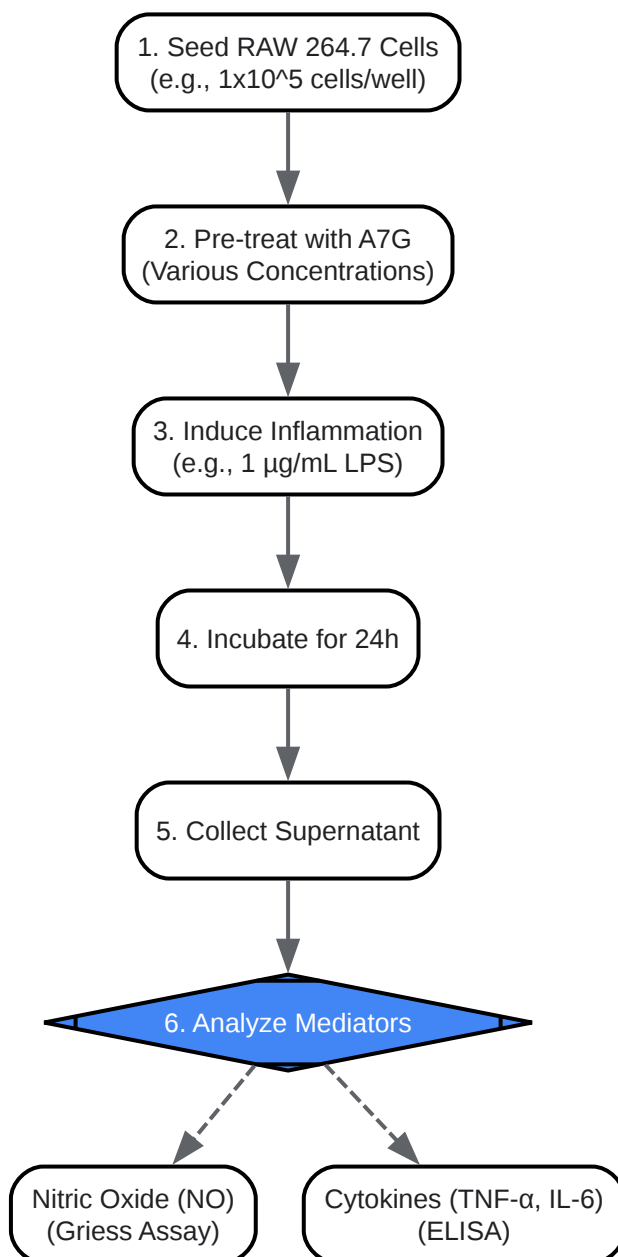


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A7G inhibits LPS-induced inflammation via the MAPK/AP-1 pathway.

Experimental Workflow: Screening for Anti-inflammatory Activity

A general workflow for evaluating the anti-inflammatory properties of **Apigenin 7-glucuronide** is outlined below.



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Workflow for screening the anti-inflammatory activity of A7G.

Anticancer Activity

Apigenin 7-glucuronide and its aglycone, apigenin, have demonstrated anti-cancer properties, including the inhibition of cancer cell proliferation and the induction of apoptosis.

Quantitative Data: Anticancer Effects

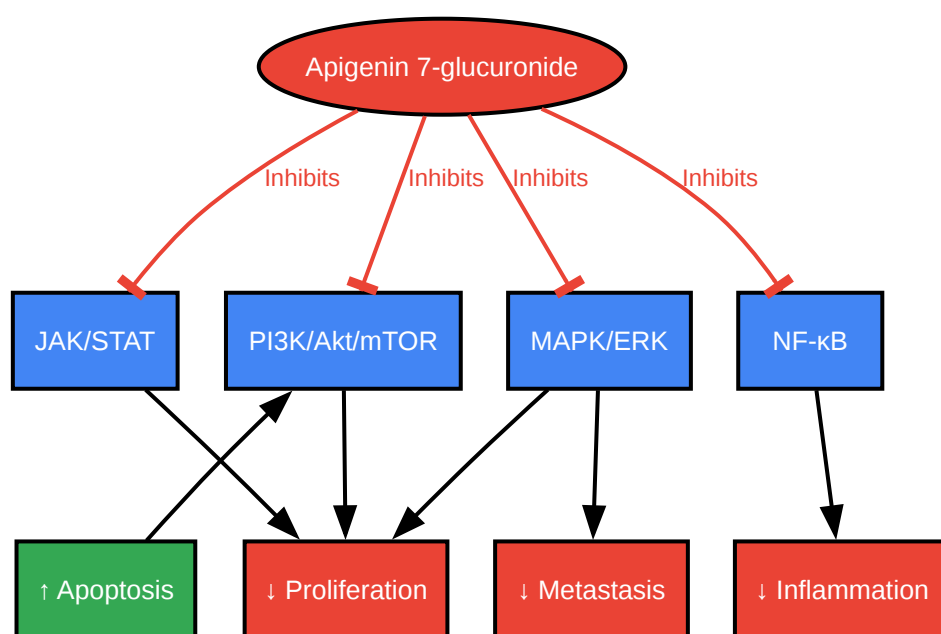
The cytotoxic and inhibitory effects of **Apigenin 7-glucuronide** and related compounds on various cancer cell lines and targets are detailed below.

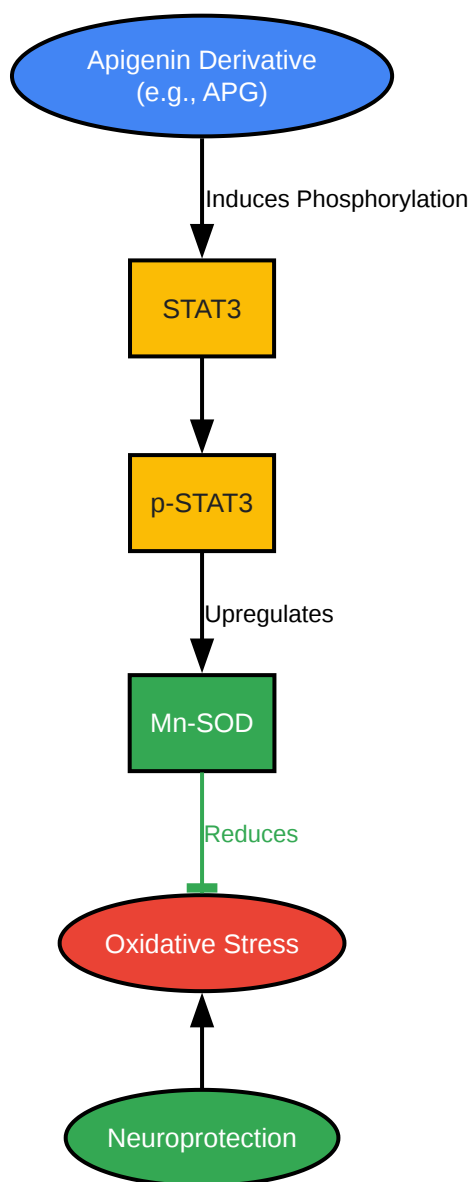
Compound	Cell Line	Assay	IC50 (μM)	Reference
Apigenin-7-O-glucoside	HCT116 (Colon)	MTT	15	
Apigenin	HCT116 (Colon)	MTT	62	
Apigenin	HeLa (Cervical)	Cell Viability	10 (72h)	
Apigenin	SiHa (Cervical)	Cell Viability	68 (72h)	
Apigenin	CaSki (Cervical)	Cell Viability	76 (72h)	
Apigenin	C33A (Cervical)	Cell Viability	40 (72h)	

Target Enzyme	IC50 (μM)	Reference
MMP-3	12.87	[3]
MMP-8	22.39	[3]
MMP-9	17.52	[3]
MMP-13	0.27	[3]

Signaling Pathway: Anticancer Mechanisms

Apigenin and its derivatives exert their anti-cancer effects by modulating multiple signaling pathways that are crucial for cancer cell survival, proliferation, and metastasis.





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References

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